

Application Notes and Protocols for Ornidazole Diol as a Certified Reference Material

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Compound of Interest

Compound Name: *Ornidazole diol*

Cat. No.: *B1680657*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the use of **Ornidazole diol** as a certified reference material (CRM) for accurate and reliable analytical measurements. Detailed protocols for key applications are provided to ensure reproducible results in research and quality control settings.

Introduction to Ornidazole Diol

Ornidazole diol, chemically known as 1-(2-methyl-5-nitro-1H-imidazol-1-yl)propane-2,3-diol, is a primary impurity and metabolite of the antimicrobial drug Ornidazole.^{[1][2]} As a critical related substance, its identification and quantification are essential for ensuring the quality, safety, and efficacy of Ornidazole drug products. **Ornidazole diol** is formed through the hydrolysis of Ornidazole or its epoxide intermediate.^[2] The use of a certified reference material of **Ornidazole diol** is imperative for the validation of analytical methods and for routine quality control testing of Ornidazole substances and formulations.^{[1][3]}

Applications of Ornidazole Diol CRM

The primary applications of **Ornidazole diol** CRM include:

- **Impurity Profiling:** Accurate identification and quantification of **Ornidazole diol** in Ornidazole active pharmaceutical ingredients (APIs) and finished drug products.^{[1][3]}

- **Method Validation:** Validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry, for the determination of Ornidazole and its related substances.[4][5][6]
- **Stability Studies:** Monitoring the formation of **Ornidazole diol** as a degradation product in stability studies of Ornidazole formulations.[7]
- **Pharmacokinetic and Metabolism Studies:** Serving as a reference standard for the identification and quantification of **Ornidazole diol** in biological matrices to understand the metabolic fate of Ornidazole.[8]

Physicochemical Properties and Purity

Ornidazole diol CRM is typically a highly purified substance with well-characterized physicochemical properties.

Property	Value	Reference
Chemical Name	1-(2-methyl-5-nitro-1H-imidazol-1-yl)propane-2,3-diol	[1]
Synonyms	3-Deschloro-3-hydroxy Ornidazole, Ro 11-2616	[9][10]
CAS Number	62580-80-7	[9]
Molecular Formula	C ₇ H ₁₁ N ₃ O ₄	
Molecular Weight	201.18 g/mol	
Purity (typical)	≥ 99.5%	[3][11]
Storage Conditions	-20°C or -80°C, protected from light	[9]

Experimental Protocols

This protocol describes a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of **Ornidazole diol** impurity in an Ornidazole active pharmaceutical ingredient.

4.1.1. Materials and Reagents

- **Ornidazole diol** Certified Reference Material
- Ornidazole API sample
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer (pH adjusted as per validated method, e.g., pH 7.0)
- Water (HPLC grade)

4.1.2. Chromatographic Conditions

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size (e.g., Symmetry Shield RP18)
Mobile Phase	Phosphate buffer: Methanol (e.g., 70:30 v/v)
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detection Wavelength	318 nm
Injection Volume	20 µL

4.1.3. Preparation of Solutions

- **Standard Stock Solution of Ornidazole Diol:** Accurately weigh about 10 mg of **Ornidazole diol** CRM and dissolve in a suitable solvent (e.g., methanol) in a 100 mL volumetric flask. Make up to volume to obtain a concentration of 100 µg/mL.
- **Working Standard Solution:** Dilute the stock solution with the mobile phase to obtain a final concentration in the expected range of the impurity (e.g., 1 µg/mL).

- **Sample Solution:** Accurately weigh about 100 mg of the Ornidazole API sample and dissolve in the mobile phase in a 100 mL volumetric flask. Make up to volume to obtain a concentration of 1 mg/mL.

4.1.4. Procedure

- Inject the blank (mobile phase) to ensure no interfering peaks are present.
- Inject the working standard solution and record the peak area.
- Inject the sample solution and record the peak areas for Ornidazole and **Ornidazole diol**.
- Calculate the amount of **Ornidazole diol** in the Ornidazole API sample using the following formula:

$$\% \text{ Ornidazole diol} = (\text{Area of Ornidazole diol in sample} / \text{Area of Ornidazole diol in standard}) \times (\text{Concentration of standard} / \text{Concentration of sample}) \times 100$$

4.1.5. System Suitability

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
% RSD of replicate injections	$\leq 2.0\%$

This protocol describes a colorimetric method for the determination of Ornidazole, which can be adapted for the analysis of related substances. The method involves the reduction of the nitro group to an amino group, followed by diazotization and coupling to form a colored azo dye.[\[5\]](#)
[\[12\]](#)

4.2.1. Materials and Reagents

- **Ornidazole diol** CRM
- Ornidazole sample

- Zinc granules
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO_2) solution (e.g., 1% w/v)
- Phloroglucinol solution (or other suitable coupling agent)
- Distilled water

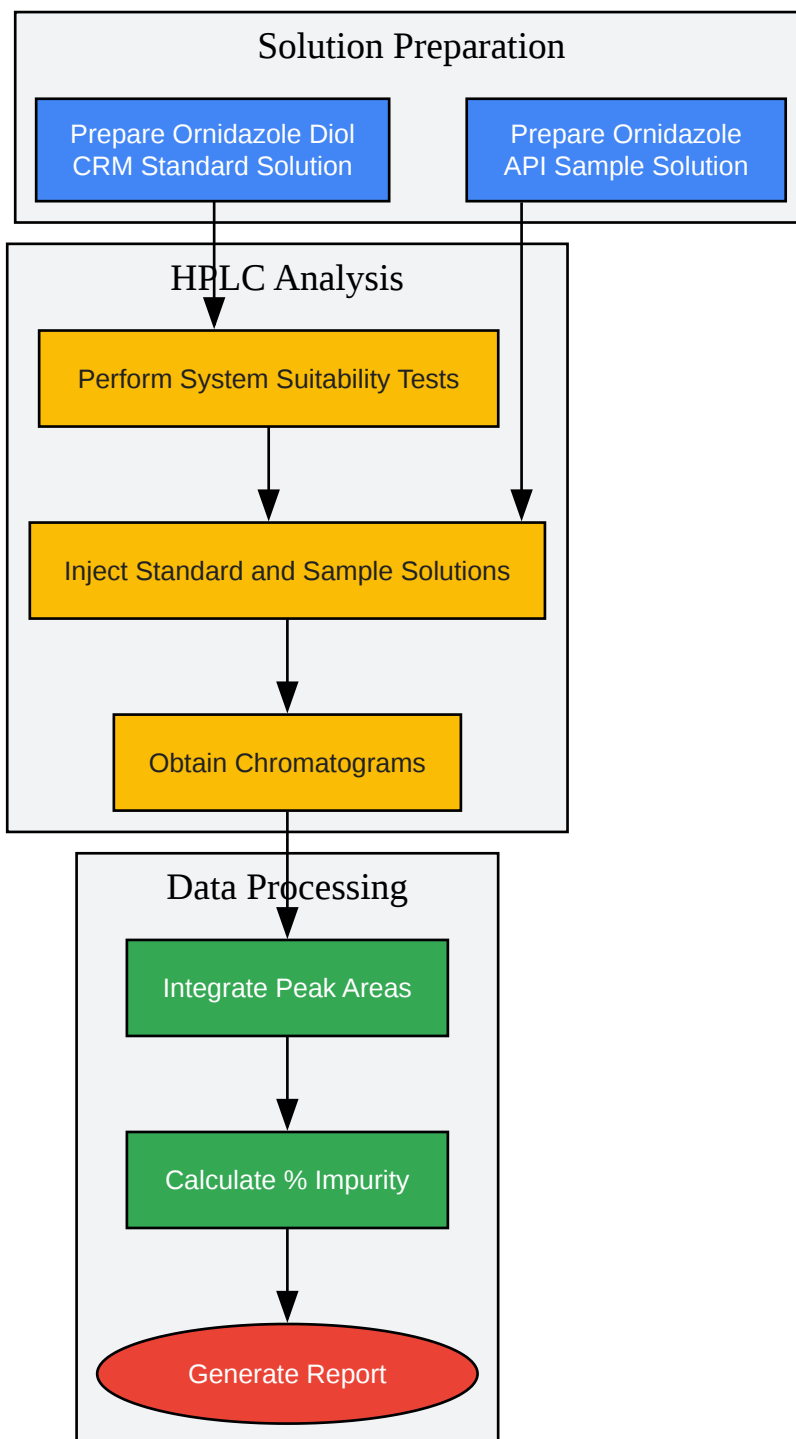
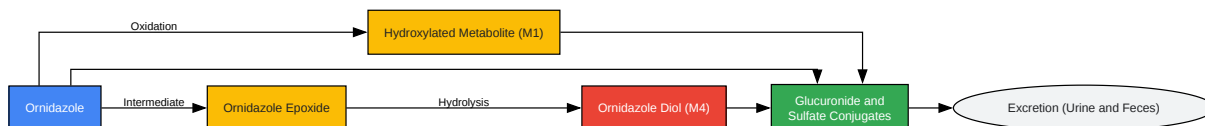
4.2.2. Procedure

- Reduction of the Nitro Group:
 - Accurately weigh a suitable amount of the standard or sample and transfer to a round bottom flask.
 - Add zinc granules and hydrochloric acid.
 - Reflux the mixture to reduce the nitro group to an amino group.[\[4\]](#)
- Diazotization:
 - Cool the reduced solution.
 - Add sodium nitrite solution to form the diazonium salt.
- Coupling Reaction:
 - Add the coupling agent (e.g., Phloroglucinol) to the diazonium salt solution to form a colored azo compound.[\[5\]](#)
- Spectrophotometric Measurement:
 - Dilute the final colored solution to a suitable volume with distilled water.
 - Measure the absorbance at the wavelength of maximum absorption (e.g., 430 nm) against a reagent blank.[\[5\]](#)

- Quantification:
 - Prepare a calibration curve using different concentrations of the **Ornidazole diol** CRM.
 - Determine the concentration of **Ornidazole diol** in the sample by interpolating its absorbance on the calibration curve.

Visualizations

The following diagram illustrates the metabolic pathway of Ornidazole, leading to the formation of **Ornidazole diol** and other metabolites.



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